

# Physical properties of 2,5-Dibutylfuran (boiling point, density)

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## Compound of Interest

Compound Name: 2,5-Dibutylfuran

Cat. No.: B15052969

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## Technical Guide: Physical Properties of 2,5-Dibutylfuran

This technical guide provides a detailed overview of the known physical properties of **2,5-Dibutylfuran**, with a specific focus on its boiling point and density. It is important to note that while computed values for these properties are available, experimentally determined data is not readily found in common chemical databases and literature. This guide presents the available computed data and outlines the standard experimental protocols for the determination of these key physical characteristics for a liquid organic compound such as **2,5-Dibutylfuran**.

## Quantitative Data Summary

The following table summarizes the computed physical properties for **2,5-Dibutylfuran**. It is crucial to reiterate that these are predicted values and should be confirmed by experimental measurement for rigorous applications.

Property	Value	Unit	Source
Molecular Formula	C <sub>12</sub> H <sub>20</sub> O	-	PubChem[1]
Molecular Weight	180.29	g/mol	PubChem[1]
Boiling Point	Not Experimentally Determined	-	-
Density	Not Experimentally Determined	-	-
XLogP3-AA (Lipophilicity)	4.4	PubChem[1]	
Refractive Index	1.458	PubChem (Computed) [1]	

For comparison, the experimentally determined physical properties of a related, smaller compound, 2,5-dimethylfuran, are a boiling point of 92-94 °C and a density of 0.903 g/mL at 25 °C[2].

## Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of a liquid organic compound like **2,5-Dibutylfuran**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic physical property.

### a) Distillation Method

This method is suitable when a sufficient quantity of the sample is available (typically > 5 mL) and can simultaneously serve as a purification step.

- **Apparatus:** A round-bottom flask, a distillation head with a port for a thermometer, a condenser, a receiving flask, a heat source (heating mantle or oil bath), and boiling chips.
- **Procedure:**

- The liquid sample (**2,5-Dibutylfuran**) is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer bulb should be positioned so that its top is level with the bottom of the side arm of the distillation head, ensuring it accurately measures the temperature of the vapor that is distilling.
- Cooling water is circulated through the condenser.
- The flask is gently heated. As the liquid boils, the vapor rises, and when it reaches the condenser, it cools and liquefies, dripping into the receiving flask.
- The temperature is monitored closely. The boiling point is the temperature at which the vapor temperature remains constant while the liquid is distilling.
- The atmospheric pressure should be recorded, as the boiling point is pressure-dependent.

#### b) Thiele Tube Method

This micro-method is ideal when only a small amount of the substance is available.

- Apparatus: A Thiele tube, a thermometer, a small test tube (Durham tube), a capillary tube (sealed at one end), a rubber band or wire to attach the test tube to the thermometer, and a heat source (Bunsen burner or oil bath).
- Procedure:
  - A small amount of the liquid sample is placed in the small test tube.
  - A capillary tube, with its sealed end up, is placed inside the test tube containing the liquid.
  - The test tube is attached to the thermometer.
  - The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) such that the sample is below the oil level.
  - The side arm of the Thiele tube is gently heated, which allows for even heat distribution.

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is stopped, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Density is the mass of a substance per unit volume. For liquids, it is commonly expressed in g/mL or g/cm<sup>3</sup>.

#### a) Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume.

- Apparatus: A pycnometer, a high-precision analytical balance, and a constant-temperature bath.
- Procedure:
  - The empty pycnometer is weighed accurately.
  - The pycnometer is filled with the liquid sample (**2,5-Dibutylfuran**), ensuring no air bubbles are present. The temperature of the sample should be allowed to equilibrate to a known temperature in a constant-temperature bath.
  - The filled pycnometer is weighed.
  - The weight of the liquid is determined by subtracting the weight of the empty pycnometer.
  - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

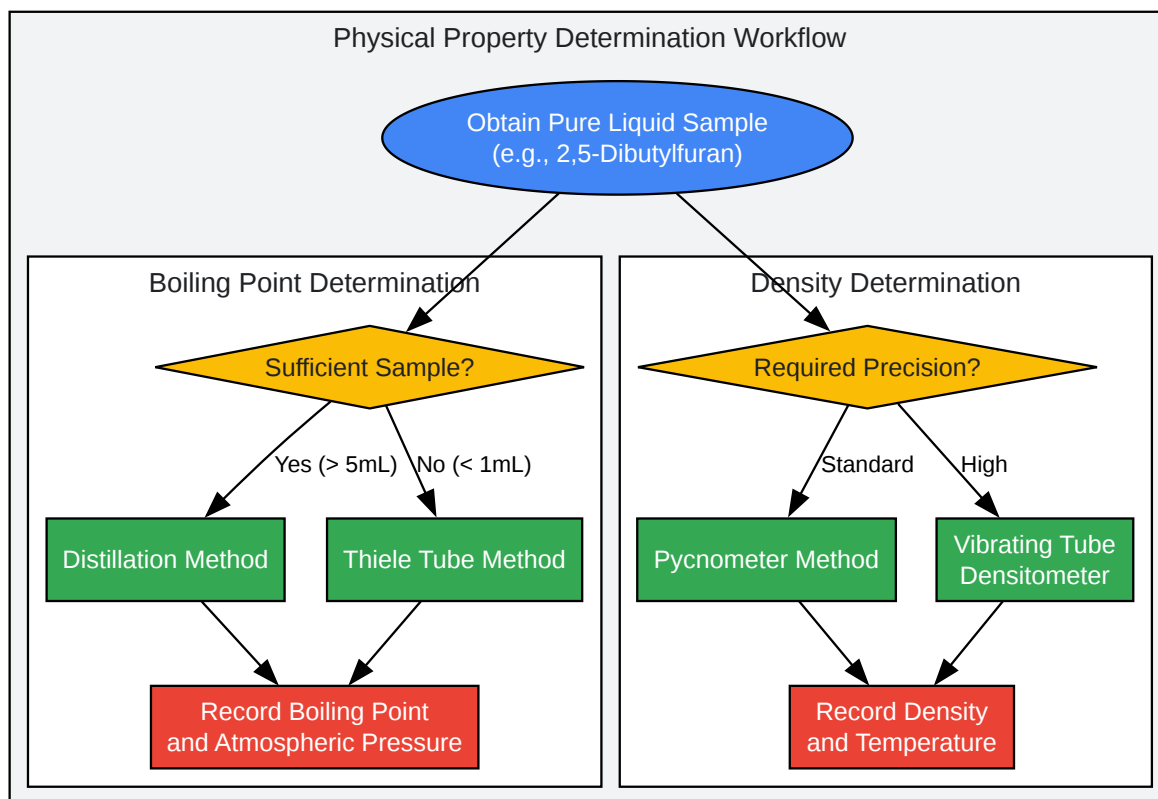
#### b) Vibrating Tube Densitometer

This is a modern and highly accurate method for determining density.

- Principle: A U-shaped tube is electronically excited to vibrate at its characteristic frequency. This frequency changes when the tube is filled with a sample. The change in frequency is directly related to the density of the sample.
- Procedure:
  - The instrument is calibrated using two standards of known density (e.g., dry air and pure water).
  - The sample (**2,5-Dibutylfuran**) is injected into the clean, dry U-tube.
  - The instrument measures the oscillation period of the tube filled with the sample.
  - The density is automatically calculated by the instrument based on the calibration.
  - The temperature of the sample cell is precisely controlled by the instrument.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid organic compound.



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Caption: Workflow for Experimental Determination of Boiling Point and Density.

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## References

- 1. 2,5-Dibutylfuran | C<sub>12</sub>H<sub>20</sub>O | CID 586437 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,5-ジメチルフラン 99% | Sigma-Aldrich [sigmaaldrich.com]

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